

# Personal protective equipment for handling BI-1347

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BI-1347

Cat. No.: B15589228

[Get Quote](#)

## Essential Safety and Handling Guide for BI-1347

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **BI-1347**, a potent and selective CDK8 inhibitor.

This document provides crucial safety and logistical information for the handling of **BI-1347** in a laboratory setting. Given that **BI-1347** is intended for research use only, adherence to strict safety protocols is paramount to ensure the well-being of all personnel.

## Personal Protective Equipment (PPE)

Due to the potent nature of **BI-1347** and the absence of a specific Safety Data Sheet (SDS), a cautious approach to personal protection is mandatory. The following PPE is required at all times when handling **BI-1347** in solid or solution form:

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile Gloves	Double-gloving is recommended when handling the pure compound or concentrated solutions.
Body Protection	Laboratory Coat	A fully buttoned lab coat must be worn to protect against splashes.
Respiratory Protection	Fume Hood	All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **BI-1347** and to prevent accidental exposure.

## Chemical and Physical Properties

A summary of the key properties of **BI-1347** is provided below:

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>20</sub> N <sub>4</sub> O[1]
Molecular Weight	356.42 g/mol [2]
Appearance	Solid
Solubility	Soluble in DMSO[1]
Storage	Store at -20°C for up to 1 year, or at -80°C for up to 2 years.[3]

## Step-by-Step Handling Procedure

- Preparation: Before handling **BI-1347**, ensure that the chemical fume hood is operational and that all necessary PPE is correctly worn.
- Weighing: When weighing the solid compound, use a microbalance within the fume hood. Use appropriate weighing paper or a container to avoid contamination of the balance.
- Solution Preparation: To prepare a stock solution, slowly add the desired solvent (e.g., DMSO) to the vial containing the pre-weighed **BI-1347**. Cap the vial and vortex until the solid is completely dissolved.
- Use in Experiments: When using **BI-1347** in experiments, always handle the solutions within the fume hood. Use calibrated pipettes for accurate measurement.
- Post-Handling: After use, securely cap all containers of **BI-1347**. Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate laboratory disinfectant.

## Disposal Plan

All waste materials contaminated with **BI-1347** must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. This includes empty vials, contaminated weighing paper, and gloves.
Liquid Waste	Collect all solutions containing BI-1347 in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Sharps	Any needles or syringes used to handle BI-1347 solutions should be disposed of in a designated sharps container for hazardous chemical waste.

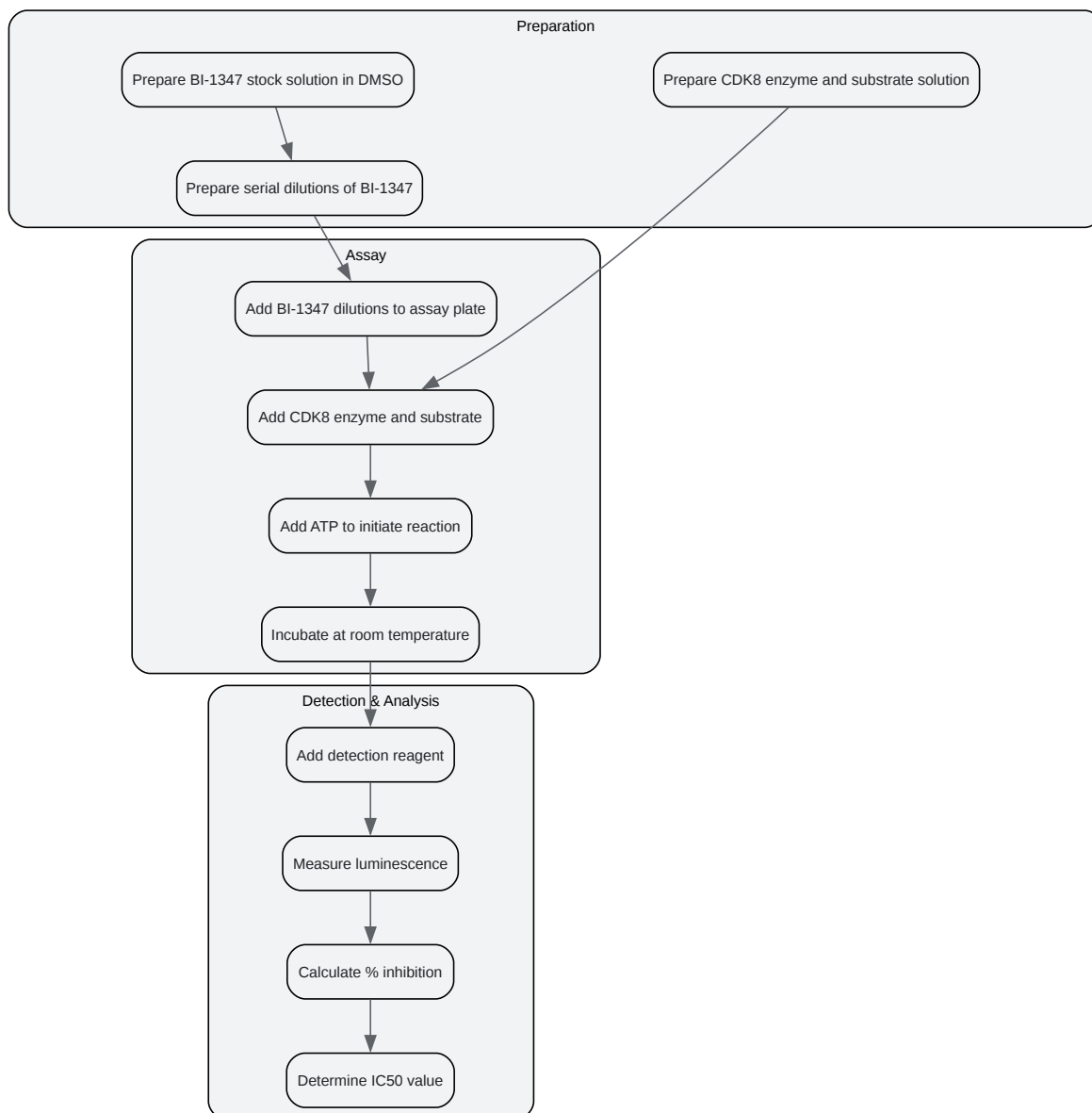
## Emergency Procedures

In the event of an emergency involving **BI-1347**, follow these procedures immediately:

Emergency Situation	Action
Skin Contact	Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. If the spill is small, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. If the spill is large, or if you are unsure how to proceed, contact your institution's Environmental Health and Safety (EHS) department immediately.

## Experimental Workflow: In Vitro Kinase Assay

The following diagram illustrates a typical experimental workflow for an in vitro kinase assay to determine the IC<sub>50</sub> of **BI-1347** against CDK8.



[Click to download full resolution via product page](#)

Caption: A typical workflow for determining the IC<sub>50</sub> of **BI-1347** in an in vitro kinase assay.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. BI-1347 | 2163056-91-3 | CDK | MOLNOVA [molnova.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling BI-1347]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589228#personal-protective-equipment-for-handling-bi-1347]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

